

# physical properties of ethyl hydrogen sulfate (boiling point, density)

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## Compound of Interest

Compound Name: ethyl hydrogen sulfate

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## Technical Guide: Physical Properties of Ethyl Hydrogen Sulfate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl hydrogen sulfate** (CAS No. 540-82-9), also known as sulfovinic acid, is a monoester of sulfuric acid and ethanol. It is a colorless, oily liquid that is highly soluble in water. This document provides a detailed overview of its key physical properties, specifically its boiling point and density, along with standardized experimental protocols for their determination. Understanding these fundamental characteristics is crucial for the safe handling, application, and development of processes involving this compound in research and pharmaceutical contexts.

### Core Physical Properties

The physical properties of **ethyl hydrogen sulfate** are critical for its application in chemical synthesis and other research areas. Below is a summary of the reported values for its boiling point and density. It is important to note the variability in the cited values, which may be attributed to different experimental conditions or the compound's tendency to decompose at elevated temperatures.

## Data Presentation

Physical Property	Reported Value(s)	Notes
Boiling Point	280 °C[1][2]	Decomposes at this temperature.[1]
150 °C[3]		
Density	1.46 g/cm <sup>3</sup>	At 25 °C[4]
1.458 g/cm <sup>3</sup> [1][2]		
1.367 g/cm <sup>3</sup>		
1.316 g/mL[5]		
1.2000 g/cm <sup>3</sup> [6]		

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized laboratory methods for measuring the boiling point and density of liquids like **ethyl hydrogen sulfate**.

### Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[1]

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[3][7] In this method, a sample is heated, and the temperature at which a continuous stream of bubbles emerges from a capillary tube and then ceases upon cooling is recorded as the boiling point.[1][3]

Methodology:

- Sample Preparation: A small amount of **ethyl hydrogen sulfate** is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the fusion tube containing the sample.[1][3]

- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer. This entire setup is then immersed in a Thiele tube containing a high-boiling point oil, such as mineral oil.[1][2]
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.[1] This design promotes the circulation of the oil, ensuring even heat distribution.[1]
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of vapor bubbles from the sample as it reaches its boiling point.[1]
- **Measurement:** Once a continuous stream of bubbles is observed, the heat source is removed. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[1][3]

## Density Determination: Pycnometer Method

A pycnometer, or specific gravity bottle, is a piece of glassware used to accurately determine the density of a liquid.[8]

**Principle:** This method relies on measuring the mass of a known and precise volume of the liquid.[8][9] The density is then calculated by dividing the mass of the liquid by the volume of the pycnometer.[9]

**Methodology:**

- **Calibration:** The pycnometer is thoroughly cleaned, dried, and its empty mass ( $m_0$ ) is accurately weighed. It is then filled with a reference liquid of known density (e.g., distilled water) at a specific temperature, and the total mass ( $m_1$ ) is recorded. The volume of the pycnometer ( $V$ ) can then be calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **ethyl hydrogen sulfate**.
- **Weighing:** The mass of the pycnometer filled with **ethyl hydrogen sulfate** ( $m_2$ ) is measured.
- **Calculation:** The mass of the **ethyl hydrogen sulfate** is determined by subtracting the empty mass of the pycnometer ( $m_2 - m_0$ ). The density is then calculated using the formula: Density

$$= (m_2 - m_0) / V.$$

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid compound such as **ethyl hydrogen sulfate**.

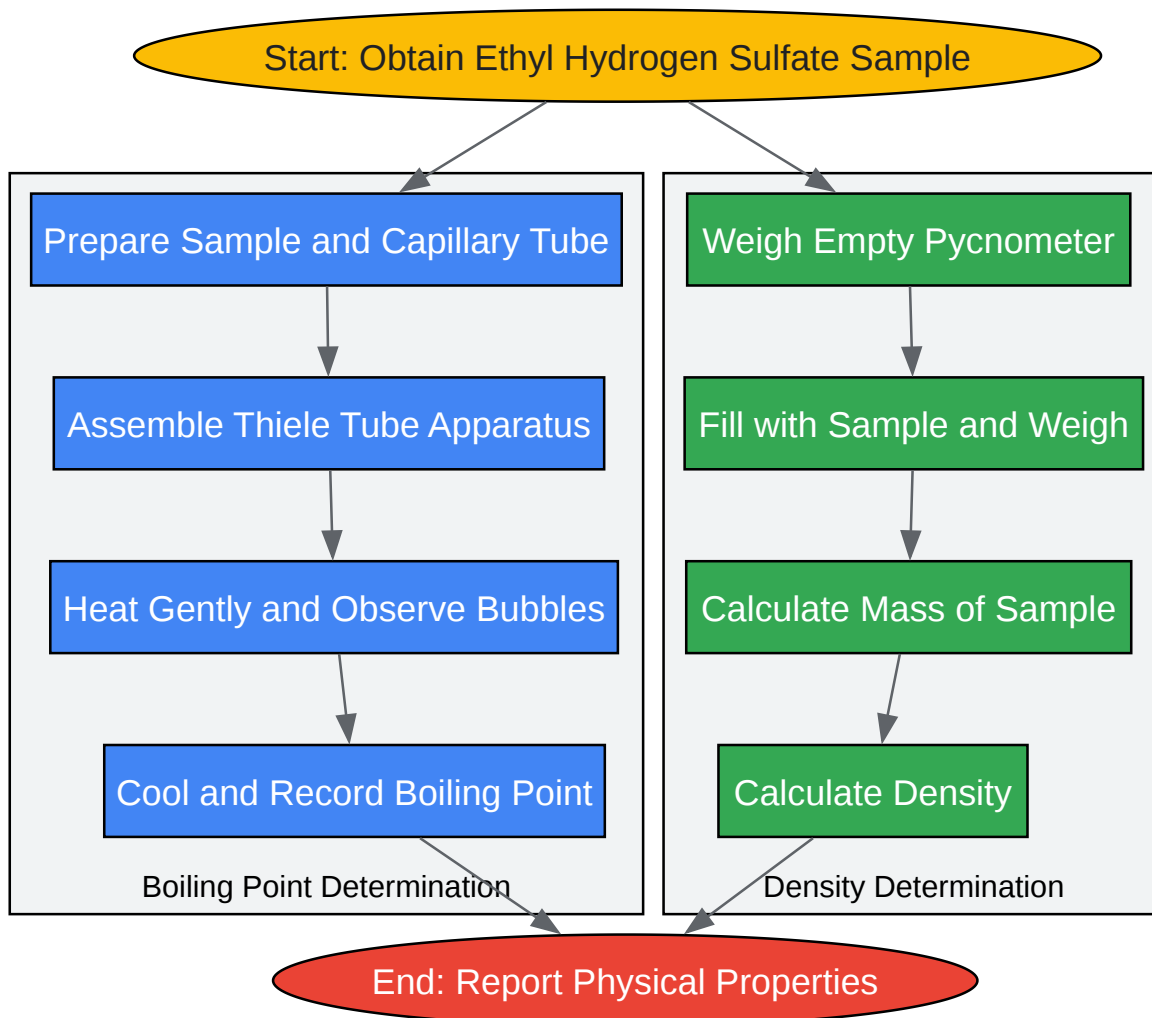


Figure 1. Generalized Experimental Workflow for Physical Property Determination

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Caption: Generalized Experimental Workflow for Physical Property Determination.

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